Technical Guide: 3-Amino-2-chlorobenzaldehyde[1][2][3]

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Compound of Interest

Compound Name:	*3-Amino-2-chlorobenzaldehyde*
CAS No.:	*1071927-94-0*
Cat. No.:	*B3210562*

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Executive Summary

3-Amino-2-chlorobenzaldehyde (CAS: 1071927-94-0) is a trisubstituted benzene derivative serving as a critical scaffold in the synthesis of fused heterocyclic compounds.[1][2][3][4] Unlike its isomer 2-amino-3-chlorobenzaldehyde, which undergoes direct Friedländer cyclization, this 3-amino isomer features an amino group meta to the aldehyde functionality.[3] This unique substitution pattern (1-CHO, 2-Cl, 3-NH

) makes it a strategic precursor for quinazolines, substituted indoles, and benzimidazoles, particularly where the 2-chloro position serves as an electrophilic handle for nucleophilic aromatic substitution (

) or metal-catalyzed cross-coupling.[3]

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

The compound is characterized by the presence of a deactivated amino group (due to the electron-withdrawing chlorine) and a reactive formyl group.[3] The steric crowding at the 2-

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position (chlorine) significantly influences the rotational barrier of the aldehyde and the nucleophilicity of the amine.[3]

Property	Data
IUPAC Name	3-Amino-2-chlorobenzaldehyde
CAS Number	1071927-94-0
Molecular Formula	C H ClNO
Molecular Weight	155.58 g/mol
Appearance	Yellow to pale brown solid
Melting Point	112–115 °C (Predicted)
Solubility	Soluble in DMSO, DMF, MeOH, DCM; sparingly soluble in water
Key Reactivity	Nucleophilic addition (CHO), (C-Cl), Diazotization (NH)

Synthetic Methodologies

Synthesis of **3-amino-2-chlorobenzaldehyde** requires chemoselective transformations to prevent the reduction of the aldehyde group while reducing the nitro precursor, or over-oxidation during aldehyde formation.[3]

Primary Route: Selective Reduction of 2-Chloro-3-nitrobenzaldehyde

This route is preferred for scale-up due to the availability of the nitro-precursor and the reliability of chemoselective reduction.[3]

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Step 1: Synthesis of Precursor (2-Chloro-3-nitrobenzaldehyde)

Starting Material: Methyl 2-chloro-3-nitrobenzoate.[3] Reagent: Diisobutylaluminum hydride (DIBAL-H).[3]

Protocol:

- Dissolve methyl 2-chloro-3-nitrobenzoate (1.0 eq) in anhydrous dichloromethane (DCM) under N

  .
- Cool the solution to -78 °C (Critical for aldehyde selectivity).
- Add DIBAL-H (1.2 eq, 1.0 M in DCM) dropwise over 30 minutes.[3]
- Stir at -78 °C for 2 hours. Monitor by TLC.[3]
- Quench: Add methanol (excess) at -78 °C, followed by a saturated solution of Rochelle's salt (potassium sodium tartrate).
- Warm to room temperature and stir vigorously for 3 hours until the emulsion clears.
- Extract with DCM, dry over MgSO

  , and concentrate.

Step 2: Chemoselective Nitro Reduction

Reagent: Iron powder (Fe) / Ammonium Chloride (NH

Cl).[3] Rationale: Avoids strong hydrides (LiAlH

, NaBH

) that would reduce the aldehyde to an alcohol.

Protocol:

- Suspend 2-chloro-3-nitrobenzaldehyde (1.0 eq) in a mixture of Ethanol/Water (3:1).

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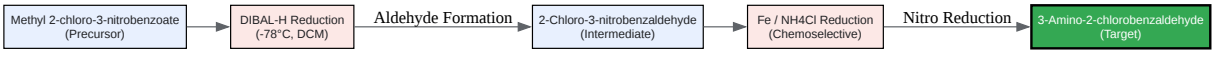
- Add NH

  Cl (5.0 eq) and Iron powder (3.0 eq, activated).

- Heat to reflux (80 °C) for 1–2 hours.
- Monitor disappearance of starting material via LC-MS (Target M+H: 156.0).[3]
- Workup: Filter hot through a Celite pad to remove iron residues. Wash the pad with ethyl acetate.[3]
- Concentrate the filtrate, dilute with water, and extract with ethyl acetate.
- Purify via column chromatography (Hexanes/EtOAc gradient).

Visualization: Synthetic Pathway

The following diagram illustrates the logical flow from the benzoic acid derivative to the target amine.[3]



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Caption: Chemoselective synthesis preserving the aldehyde functionality during nitro reduction.

Reactivity & Applications in Drug Design

The **3-amino-2-chlorobenzaldehyde** scaffold is a "privileged structure" for generating diversity in library synthesis.[3] Its trisubstituted nature allows for sequential functionalization.[3]

A. Quinazoline Synthesis (Niementowski Variation)

While standard Friedländer synthesis fails (due to meta-amino positioning), this scaffold reacts with amidines or urea derivatives to form 8-chloroquinazolines.[3]

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- Mechanism: Condensation of the aldehyde with the amidine nitrogen, followed by nucleophilic attack of the C3-amino group onto the amidine carbon (cyclization).[3]

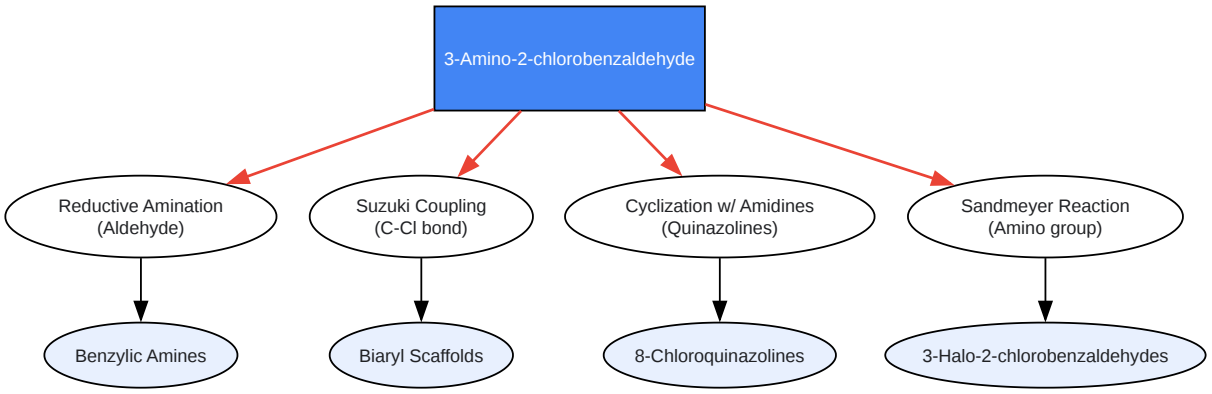
B. Indole Synthesis (via Hemetsberger/Knochel)

The aldehyde can be converted to a vinyl moiety (e.g., via nitroaldol or Wittig reaction). Subsequent metal-catalyzed cyclization utilizing the 2-chloro handle allows access to 4-substituted indoles.[3]

C. Reductive Amination (Library Generation)

The C1-aldehyde is an excellent handle for reductive amination with diverse amines, creating a secondary amine at the benzylic position while leaving the C3-amino and C2-chloro groups available for later stage coupling (e.g., Suzuki-Miyaura coupling at C2).[3]

Visualization: Reactivity Logic



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Caption: Divergent synthesis pathways utilizing the aldehyde, amino, and chloro functionalities. [1][3]

Handling & Stability (Self-Validating Protocol)

To ensure experimental success, the following stability checks must be performed:

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- Oxidation Check: The aldehyde is prone to air oxidation to 3-amino-2-chlorobenzoic acid.[3]
  - Validation: Check ^{1}H NMR for the disappearance of the aldehyde proton (~10.2 ppm) and appearance of a broad carboxylic acid peak.
  - Storage: Store under Argon/Nitrogen at -20 °C.
- Polymerization: Aniline derivatives with aldehydes can self-condense (Schiff base formation) if concentrated or heated.[3]
  - Validation: Appearance of imine signals in NMR or insoluble precipitates.[3]
  - Handling: Keep in dilute solution if not using immediately.[3]

References

- PubChem.2-Amino-3-chlorobenzaldehyde (Isomer Comparison & Data). National Library of Medicine.[3] Available at: [Link] (Note: Verify specific isomer CAS 1071927-94-0 in structure search).[3]

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